

Preparing Stock Solutions of PF-06471553: An Application Note and Protocol

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Compound of Interest

Compound Name: PF-06471553

Cat. No.: B609994

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This document provides detailed application notes and protocols for the preparation of stock solutions of **PF-06471553**, a selective inhibitor of Monoacylglycerol O-acyltransferase 3 (MOGAT3). Adherence to these guidelines is crucial for ensuring the accuracy, reproducibility, and validity of experimental results.

Introduction to PF-06471553

PF-06471553 is a potent and selective small molecule inhibitor of MOGAT3, an enzyme involved in the synthesis of triacylglycerol (TAG) in the intestine. By inhibiting MOGAT3, **PF-06471553** serves as a valuable tool for studying lipid metabolism and its role in various physiological and pathological processes. Its mechanism of action involves the direct inhibition of the acyltransferase activity of MOGAT3.^[1]

Physicochemical and Biological Properties

A comprehensive understanding of the properties of **PF-06471553** is essential for its proper handling and use in experimental settings.

Property	Value	Reference
Molecular Formula	C ₂₃ H ₂₅ N ₅ O ₄ S	PubChem
Molecular Weight	467.5 g/mol	PubChem
Mechanism of Action	Inhibitor of MOGAT3	[1]
Potency (IC ₅₀)	92 nM (in a biochemical assay)	[1]
Recommended Cellular Concentration	Up to 10 μM	[1]

Safety Precautions

PF-06471553 is a chemical compound with potential hazards. All handling should be performed in a designated laboratory environment by trained personnel.

Hazard Statements:

- Toxic if swallowed, in contact with skin, or if inhaled.
- Suspected of causing genetic defects.
- May cause cancer.

Precautionary Measures:

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the compound in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of dust or powder.
- Avoid contact with skin and eyes. In case of contact, rinse immediately and thoroughly with water.
- Refer to the Safety Data Sheet (SDS) for complete safety information.

Experimental Protocols

Required Materials

- **PF-06471553** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or amber glass vials with Teflon-lined caps
- Calibrated pipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance

Preparation of a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **PF-06471553** in DMSO. This is a common starting concentration for subsequent dilutions in cellular or biochemical assays.

Calculations:

To prepare a 10 mM stock solution, the required mass of **PF-06471553** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For 1 mL (0.001 L) of a 10 mM (0.01 M) stock solution:

$$\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 467.5 \text{ g/mol} \times 1000 \text{ mg/g} = 4.675 \text{ mg}$$

Procedure:

- Weighing: Accurately weigh 4.675 mg of **PF-06471553** powder using an analytical balance.

- **Solubilization:** Transfer the weighed powder to a sterile microcentrifuge tube or amber glass vial.
- **Solvent Addition:** Add 1 mL of anhydrous DMSO to the tube containing the **PF-06471553** powder.
- **Dissolution:** Vortex the solution thoroughly until the powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary. Visually inspect the solution to ensure no particulate matter is present.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile, tightly sealed tubes to minimize freeze-thaw cycles. Store the aliquots at -20°C or -80°C for long-term storage.

Preparation of Working Solutions

For most cell-based experiments, the final concentration of DMSO should be kept below 0.5% to avoid cytotoxic effects. To prepare working solutions, the 10 mM stock solution should be serially diluted in the appropriate cell culture medium or experimental buffer.

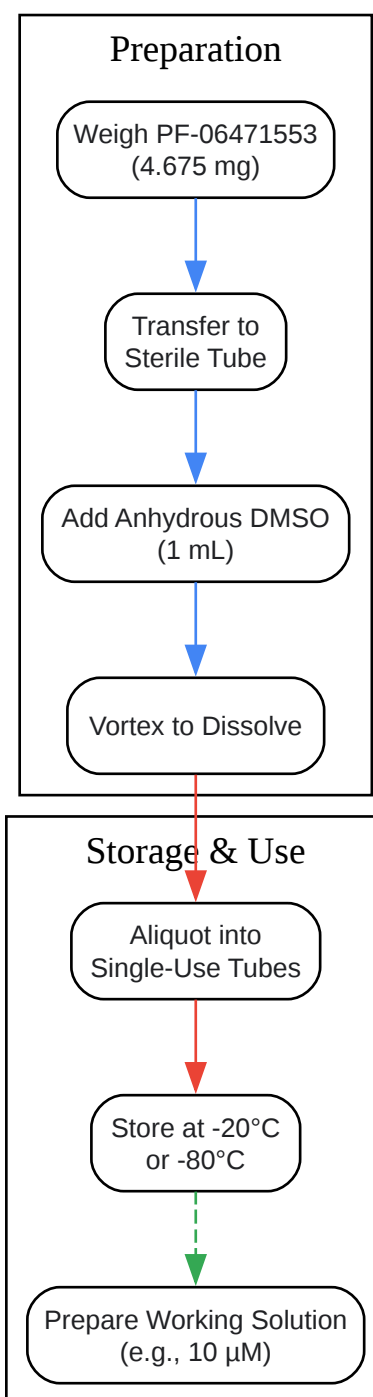
Example Dilution for a 10 µM Working Solution:

To prepare 1 mL of a 10 µM working solution from a 10 mM stock, perform a 1:1000 dilution:

- Add 1 µL of the 10 mM **PF-06471553** stock solution to 999 µL of the desired cell culture medium or buffer.
- Mix thoroughly by gentle pipetting or vortexing.

Diagrams

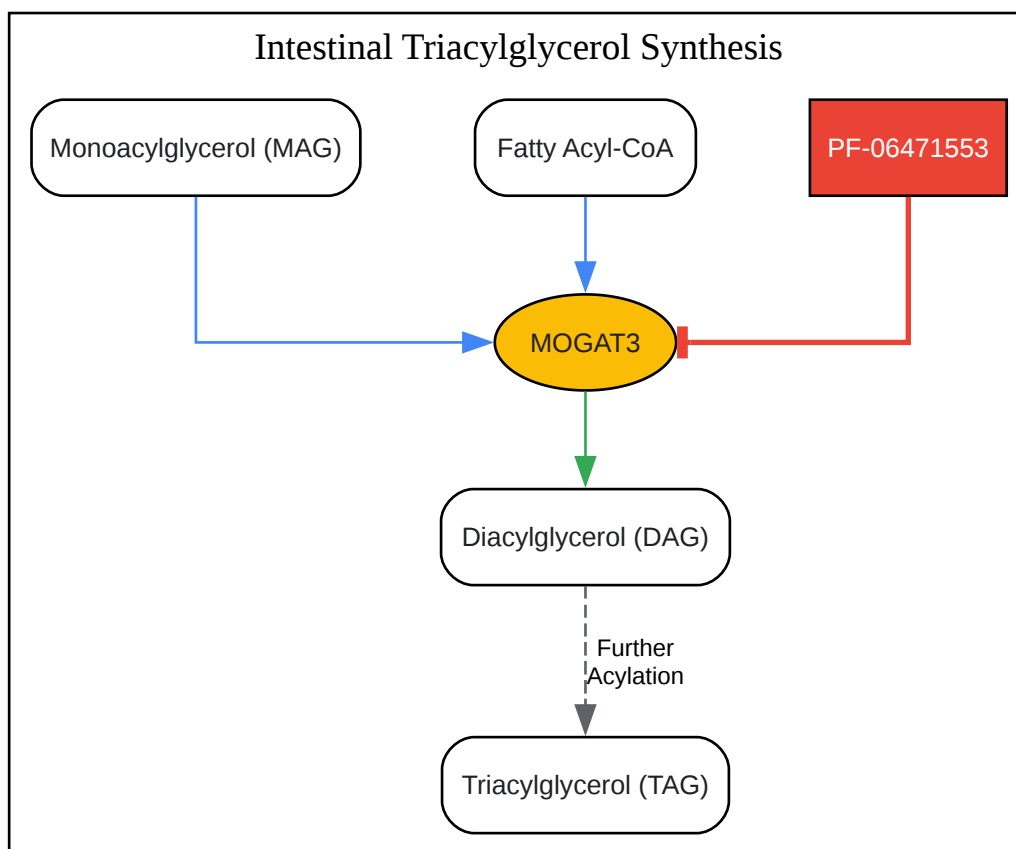
Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **PF-06471553** stock solution.

Simplified Signaling Pathway of MOGAT3 Inhibition



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Caption: Inhibition of MOGAT3 by **PF-06471553** in the TAG synthesis pathway.

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References

- 1. Probe PF-06471553 | Chemical Probes Portal [chemicalprobes.org]
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